Application Note: Synthesis of (4-Methoxyphenyl) Butanoate[1][2][3]

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Compound of Interest

Compound Name:	*(4-methoxyphenyl) butanoate*
CAS No.:	*14617-95-9*
Cat. No.:	*B076007*

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Executive Summary

This guide details the synthesis of **(4-methoxyphenyl) butanoate** (also known as p-methoxyphenyl butyrate or hydroquinone monomethyl ether butyrate) from 4-methoxyphenol. This compound represents a classic phenolic ester, often utilized as a metabolic probe for esterase activity, a liquid crystal precursor, or a lipophilic pro-drug intermediate.

The protocol prioritizes the Acyl Chloride Method for its high conversion rates and operational simplicity, while offering an Anhydride Method as a halogen-free alternative. All procedures are designed with self-validating checkpoints to ensure scientific integrity and reproducibility.

Reaction Theory & Mechanism

Retrosynthetic Analysis

The target molecule is formed via Nucleophilic Acyl Substitution. The phenolic oxygen of 4-methoxyphenol acts as the nucleophile, attacking the activated carbonyl carbon of the butyrylating agent.

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- Bond Formed: C(carbonyl)–O(phenolic)
- Challenge: Phenols are weaker nucleophiles than aliphatic alcohols (

  vs.

). Therefore, the reaction requires either a highly reactive acylating agent (acid chloride) or an acylation catalyst (DMAP) to facilitate the attack.

Reaction Scheme (DOT Visualization)

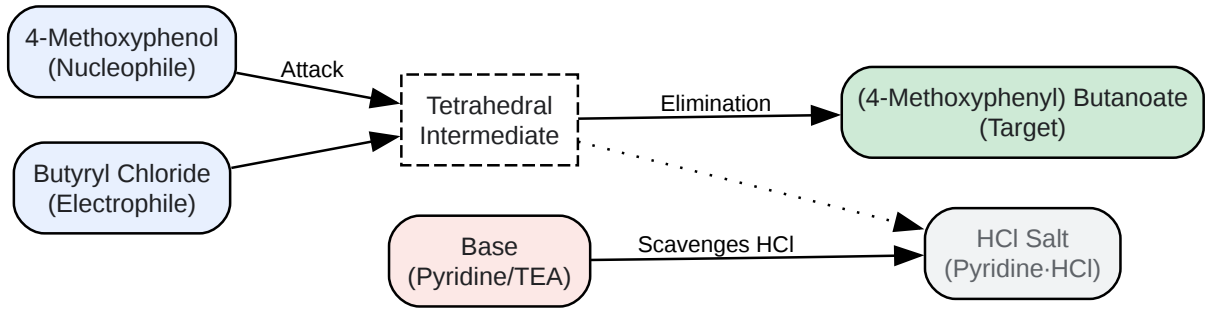

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Figure 1: Mechanistic pathway for the esterification of 4-methoxyphenol using butyryl chloride.

Experimental Protocols

Method A: Acyl Chloride Route (Standard)

Best for: High yield, small-to-medium scale, fast reaction time.

Reagents & Stoichiometry

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Component	Role	Equiv.	MW (g/mol)	Density (g/mL)
4-Methoxyphenol	Substrate	1.0	124.14	Solid
Butyryl Chloride	Reagent	1.2	106.55	1.026
Triethylamine (TEA)	Base	1.5	101.19	0.726
Dichloromethane (DCM)	Solvent	--	--	--
DMAP	Catalyst	0.05	122.17	Solid

Step-by-Step Protocol

- Preparation:
  - Flame-dry a 250 mL Round Bottom Flask (RBF) equipped with a magnetic stir bar.
  - Purge with Nitrogen (
) or Argon to maintain an inert atmosphere.
- Dissolution:
  - Add 4-Methoxyphenol (10.0 mmol, 1.24 g) and DMAP (0.5 mmol, 61 mg) to the flask.
  - Add anhydrous DCM (30 mL) and stir until fully dissolved.
  - Add Triethylamine (15.0 mmol, 2.1 mL) via syringe.
- Acylation (Exothermic Step):
  - Cool the reaction mixture to 0°C using an ice/water bath.
  - Add Butyryl Chloride (12.0 mmol, 1.25 mL) dropwise over 10 minutes. Note: White smoke (HCl) may form if the system is not well-sealed; the base will precipitate as a white solid (TEA·HCl).

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- Reaction:
  - Remove the ice bath and allow the mixture to warm to Room Temperature (RT).
  - Stir for 2–4 hours.
  - Checkpoint: Monitor by TLC (Eluent: 20% EtOAc in Hexanes). The starting phenol (
) should disappear, replaced by the less polar ester (
).
- Workup:
  - Quench by adding Water (20 mL).[1][2]
  - Transfer to a separatory funnel.[3]
  - Wash 1: 1M HCl (20 mL) – Removes unreacted amine/pyridine.
  - Wash 2: Sat.
    (20 mL) – Neutralizes excess acid.
  - Wash 3: Brine (20 mL) – Dries the organic layer.
  - Dry over anhydrous
    , filter, and concentrate in vacuo.

Method B: Anhydride Route (Halogen-Free)

Best for: Acid-sensitive substrates or avoiding corrosive chlorides.

- Dissolution: Dissolve 4-Methoxyphenol (1.0 equiv) in Toluene or DCM.
- Reagents: Add Butyric Anhydride (1.2 equiv) and DMAP (0.1 equiv). Note: TEA is optional here if DMAP is used catalytically, but 1.0 equiv of base helps drive the equilibrium.
- Conditions: Stir at RT for 6–12 hours or reflux (in Toluene) for 2 hours.

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- Workup: Similar to Method A, but requires thorough washing with

  to remove the butyric acid byproduct.

Workup & Purification Logic

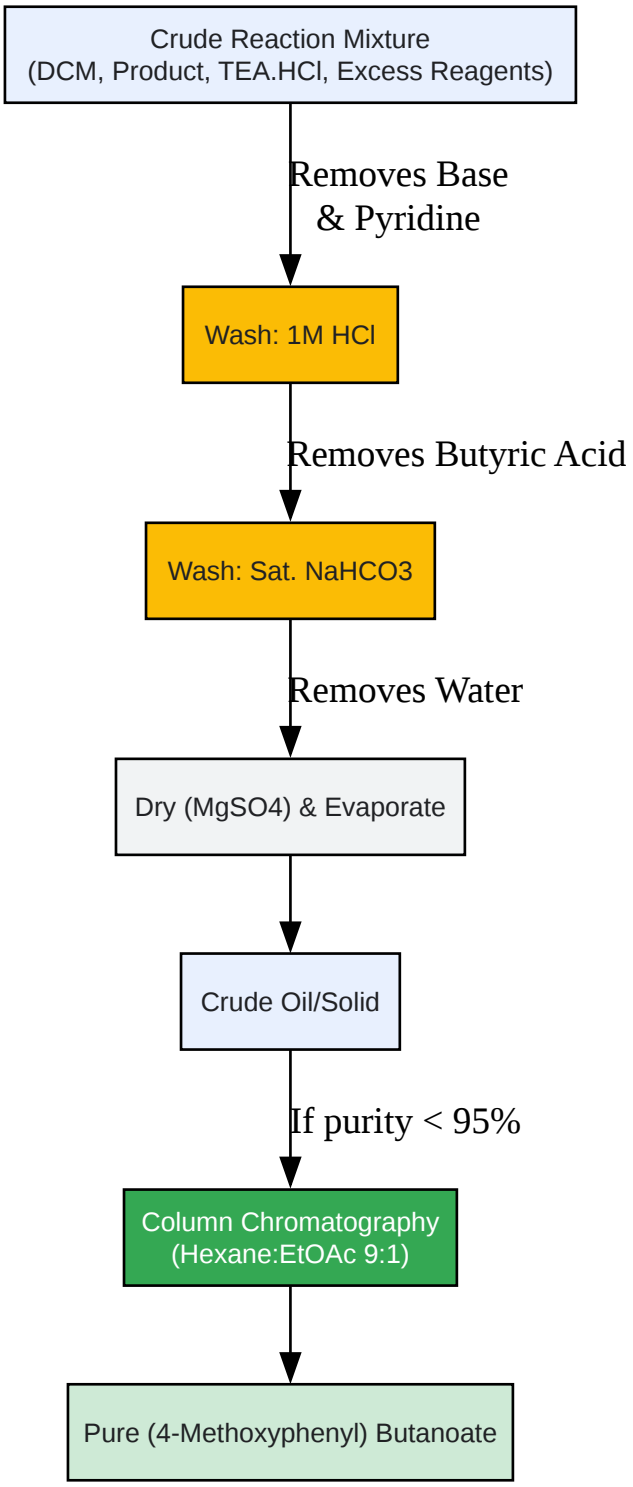

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Figure 2: Purification workflow ensuring removal of amine salts and acidic byproducts.

Characterization & Quality Control

To validate the synthesis, compare your data against these standard parameters.

Physical Properties[1][2][7]

- Appearance: Colorless oil or low-melting white solid (Melting point is typically low due to the flexible butyrate chain; often isolated as an oil).
- Solubility: Soluble in DCM, Ethyl Acetate, Diethyl Ether; Insoluble in Water.

Nuclear Magnetic Resonance (NMR)

Data sourced from authoritative enzymatic resolution studies [1].

H NMR (300 MHz,

):

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Shift (ppm)	Multiplicity	Integration	Assignment	Structural Context
7.00	Doublet (Hz)	2H	Ar-H	Ortho to Ester (Deshielded)
6.88	Doublet (Hz)	2H	Ar-H	Ortho to Methoxy (Shielded)
3.79	Singlet	3H	-OCH	Methoxy Group
2.52	Triplet (Hz)	2H	-COCH -	-Protons (Next to Carbonyl)
1.84 – 1.71	Multiplet	2H	-CH CH CH	-Protons
1.03	Triplet (Hz)	3H	-CH CH	Terminal Methyl

C NMR (125 MHz,):

- Carbonyl: 172.7 ppm[4]
- Aromatic: 157.3 (C-OMe), 144.4 (C-O-Ester), 122.5, 114.6 (Ar-CH)
- Aliphatic:

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55.7 (OMe), 36.3 (

-C), 18.6 (

-C), 13.8 (CH

)

Infrared Spectroscopy (IR)

- C=O Stretch: ~1750–1760 cm

  (Characteristic of phenolic esters, higher than alkyl esters).

- C-H Stretch: ~2960 cm

  (Aliphatic), ~3050 cm

  (Aromatic).

Troubleshooting & Optimization

Problem	Probable Cause	Solution
Low Yield	Hydrolysis of Butyryl Chloride	Ensure glassware is flame-dried; use fresh bottle of acid chloride.
Incomplete Rxn	Steric/Electronic Deactivation	Add 5-10 mol% DMAP as a hyper-nucleophilic catalyst.
Emulsion in Workup	Density similarity	Add solid NaCl to the aqueous layer to increase density difference (Salting out).
Impurity: Butyric Acid	Incomplete Washing	Wash organic layer twice with 10% or .

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Safety & Hazards

- Butyryl Chloride: Corrosive, lachrymator. Causes severe skin burns. Reacts violently with water. Handle only in a fume hood.
- 4-Methoxyphenol (MEHQ): Harmful if swallowed, skin sensitizer. Often contains polymerization inhibitors; ensure purity before use.
- Dichloromethane: Suspected carcinogen. Use appropriate gloves (PVA or Viton recommended; Nitrile provides only short-term splash protection).

References

- NMR Data Source: Smonou, I., et al. (2020).[4] Activity and specificity studies of the new thermostable esterase EstDZ2. Bioorganic Chemistry, 104, 104214. [4]
- General Esterification Protocol: Organic Chemistry Portal. Fischer Esterification and Acylation Protocols.
- Physical Properties Reference: U.S. EPA. Estimation of Hydrolysis Rate Constants of Carboxylic Acid Ester... (Listing p-Methoxyphenyl butyrate).[5]
- Reagent Safety: PubChem. Butyryl Chloride - Compound Summary.

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